

(-)-Pinocampheol molecular weight and formula

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Compound of Interest

Compound Name: (-)-Pinocampheol

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An In-depth Technical Guide on (-)-Pinocampheol

This guide provides an overview of the fundamental molecular properties of **(-)-Pinocampheol**, a bicyclic monoterpenoid alcohol. It is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Molecular and Physical Properties

(-)-Pinocampheol is an organic compound with a distinct chemical structure that contributes to its specific physical and chemical properties.[\[1\]](#)

Key Data

The essential molecular and physical data for **(-)-Pinocampheol** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O	[2] [3] [4] [5] [6]
Molecular Weight	154.25 g/mol	[2] [3]
Alternate Molecular Weight	154.2493 g/mol	[4] [6]
Physical Description	Solid	[2]
Melting Point	67 °C	[2]
IUPAC Name	(1S,2R,3R,5R)-2,6,6-trimethylbicyclo[3.1.1]heptan-3-ol	[2]

Molecular Structure

The structural formula of **(-)-Pinocampheol** reveals a bicyclo[3.1.1]heptane skeleton with methyl and hydroxyl substitutions.

Caption: 2D representation of the **(-)-Pinocampheol** molecule.

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